

IUPAC name for 2-Bromo-5-methylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylphenol

Cat. No.: B088109

[Get Quote](#)

An In-depth Technical Guide to 2-Bromo-5-methylphenol

This guide provides a comprehensive overview of **2-Bromo-5-methylphenol**, a significant chemical intermediate in organic synthesis and pharmaceutical research.^[1] It covers its chemical identity, physicochemical properties, synthesis protocols, applications, and safety and handling procedures, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Bromo-5-methylphenol, also known by its synonyms 6-Bromo-m-cresol and 6-Bromo-3-methylphenol, is a brominated derivative of m-cresol.^{[2][3]} Its chemical structure and properties make it a versatile building block in the synthesis of more complex molecules.^[1]

Table 1: Chemical Identifiers for **2-Bromo-5-methylphenol**

Identifier	Value
IUPAC Name	2-Bromo-5-methylphenol
CAS Number	14847-51-9 ^{[2][4][5]}
Molecular Formula	C ₇ H ₇ BrO ^{[2][3][5]}
Synonyms	6-Bromo-m-cresol, 6-Bromo-3-methylphenol, Phenol, 2-bromo-5-methyl- ^{[2][3]}

Table 2: Physicochemical Properties of **2-Bromo-5-methylphenol**

Property	Value
Molecular Weight	187.03 g/mol [5][6][7]
Appearance	Off-white crystalline solid or dark brown to very dark brown solid[3]
Melting Point	62 °C[2]
Boiling Point	206-208 °C @ 731 Torr[2]
Solubility	Slightly soluble in Chloroform and DMSO[3]
pKa	8.54 ± 0.10 (Predicted)[3]
Density	1.3839 g/cm ³ (Rough Estimate)[2]

Synthesis of 2-Bromo-5-methylphenol

The synthesis of **2-Bromo-5-methylphenol** can be achieved through various methods. One common approach is the direct bromination of 5-methylphenol (m-cresol).[4][8] An alternative, well-documented method involves a Sandmeyer-type reaction starting from 6-Amino-m-cresol.[8]

Experimental Protocol: Synthesis from 6-Amino-m-cresol[8]

This protocol details the synthesis via diazotization of an amino group followed by substitution with bromine.

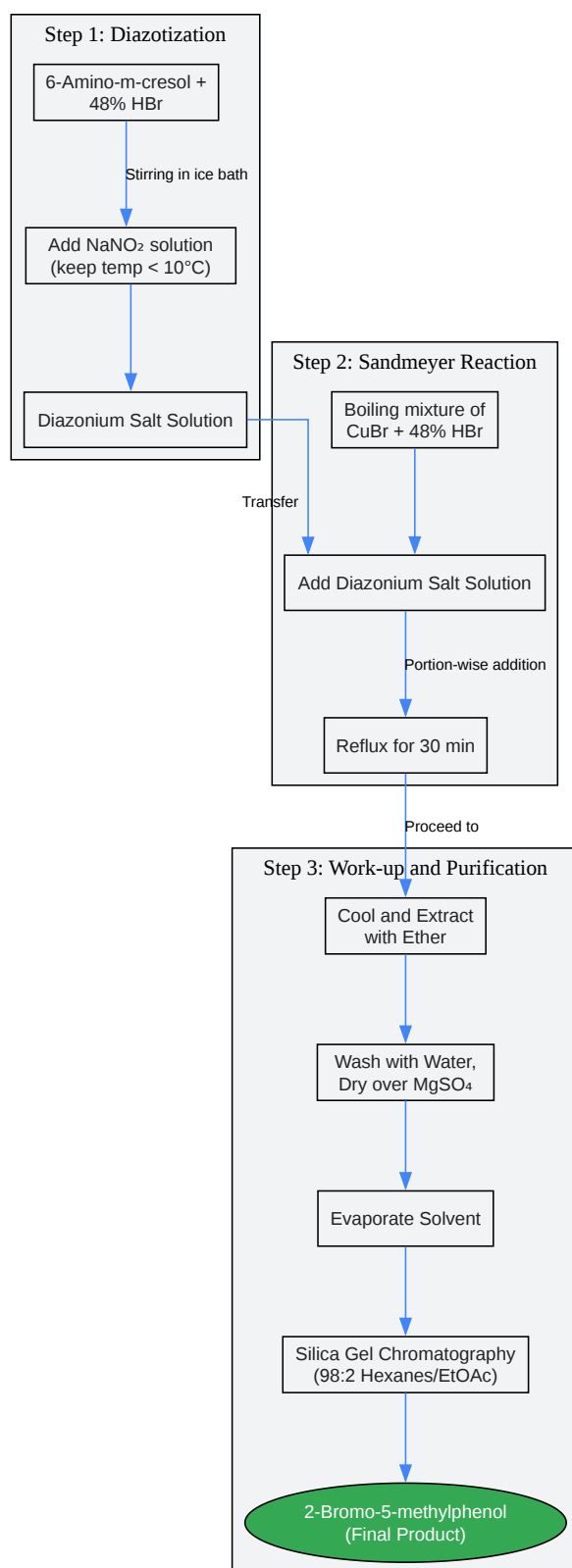
Materials:

- 6-Amino-m-cresol (5.0 g, 41 mmol)
- 48% Hydrobromic acid (HBr) (22 ml total)
- Sodium nitrite (NaNO₂) (2.8 g, 41 mmol)

- Copper(I) bromide (CuBr) (6.4 g, 22 mmol)
- Water
- Ice chips
- Ether
- Magnesium sulfate (MgSO₄)
- Silica gel
- Hexanes/Ethyl acetate (98:2)

Procedure:

- **Diazotization:** An ice-cooled mixture of 6-amino-m-cresol (5.0 g, 41 mmol) and 48% hydrobromic acid (17 ml, 100 mmol) is prepared. A solution of sodium nitrite (2.8 g, 41 mmol) in 5 ml of water is added rapidly with stirring, ensuring the temperature is maintained below 10°C by adding ice chips.[8]
- **Sandmeyer Reaction:** The resulting diazonium salt solution is added in portions over 30 minutes to a boiling mixture of copper(I) bromide (6.4 g, 22 mmol) and 48% hydrobromic acid (5 ml).[8]
- **Reflux and Extraction:** The reaction mixture is refluxed for an additional 30 minutes. After cooling, the mixture is extracted twice with 100 ml of ether.[8]
- **Purification:** The combined ether extracts are washed with water, dried over magnesium sulfate, and the solvent is evaporated. The residue is purified by chromatography on silica gel using a 98:2 hexanes/ethyl acetate eluent to yield **2-Bromo-5-methylphenol** as an oil (1.6 g, 20% yield).[8]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Bromo-5-methylphenol** from 6-Amino-m-cresol.

Applications in Research and Development

Brominated phenols are crucial intermediates in both organic synthesis and pharmaceutical chemistry.^[1] The presence of the bromine atom on the phenol ring modifies the molecule's electronic properties, making **2-Bromo-5-methylphenol** a versatile precursor for more complex structures.^[1]

- **Cross-Coupling Reactions:** It serves as a key building block in carbon-carbon bond-forming reactions such as Suzuki, Stille, and Sonogashira couplings. These reactions are fundamental in synthesizing a wide array of complex organic molecules.^[1]
- **Pharmaceutical Synthesis:** The bromophenol motif is present in numerous natural products and is a vital component in the synthesis of pharmaceuticals and agrochemicals.^[1] The ability to selectively introduce functionality via the bromine and hydroxyl groups allows chemists to fine-tune molecular properties for desired biological activities.

Safety and Handling

Proper handling of **2-Bromo-5-methylphenol** is essential to ensure laboratory safety. The compound is classified as harmful if swallowed.^[2]

Table 3: GHS Hazard and Precautionary Information for **2-Bromo-5-methylphenol**

Category	Code	Description
Hazard Statement	H302	Harmful if swallowed.[2]
Precautionary - Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[6]
P264	Wash hands thoroughly after handling.[2][6]	
P270	Do not eat, drink or smoke when using this product.[2][6]	
P271	Use only outdoors or in a well-ventilated area.[2][6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][6]	
Precautionary - Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[2][6]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][6]	
P330	Rinse mouth.[2][6]	
Precautionary - Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2][6]
P405	Store locked up.[2][6]	
Precautionary - Disposal	P501	Dispose of contents/container to an approved waste disposal

plant.[2][6]

Handling Recommendations:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (inspected prior to use), and tightly fitting safety goggles.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials.[6]
- First Aid: In case of inhalation, move the victim to fresh air.[6] If skin contact occurs, wash off with soap and plenty of water.[6] For eye contact, rinse with pure water for at least 15 minutes.[6] If swallowed, rinse mouth with water and seek immediate medical attention.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-methylphenol|Aryl Bromide Building Block [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-bromo-5-methyl-phenol | 14847-51-9 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. SDS of 2-Bromo-5-methylphenol, Safety Data Sheets, CAS 14847-51-9 - chemBlink [www.chemblink.com]
- 8. 2-bromo-5-methyl-phenol synthesis - chemicalbook [chemicalbook.com]

- To cite this document: BenchChem. [IUPAC name for 2-Bromo-5-methylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b088109#iupac-name-for-2-bromo-5-methylphenol\]](https://www.benchchem.com/product/b088109#iupac-name-for-2-bromo-5-methylphenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com